

Essential Safety and Operational Guide for Handling ND-646

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Compound of Interest

Compound Name: ND-646

Cat. No.: B15617716

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IMMEDIATE SAFETY AND LOGISTICAL INFORMATION FOR RESEARCH PROFESSIONALS

This document provides comprehensive guidance for researchers, scientists, and drug development professionals on the safe handling, operational use, and disposal of **ND-646**, a potent allosteric inhibitor of Acetyl-CoA Carboxylase (ACC). Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

When handling **ND-646**, a thorough risk assessment should be conducted to ensure the appropriate level of protection. The following personal protective equipment is mandatory to minimize exposure and ensure safety in the laboratory.

PPE Category	Item	Specifications & Use
Eye and Face Protection	Safety Goggles	Must be worn at all times in the laboratory to protect against splashes.
Face Shield	Recommended when handling large quantities or if there is a significant risk of splashing.	
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are suitable. Inspect gloves for any tears or punctures before use and change them frequently.
Body Protection	Laboratory Coat	A standard laboratory coat must be worn to protect street clothing and skin from contamination.
Chemical-resistant apron	Recommended when handling larger volumes of ND-646 solutions.	
Respiratory Protection	Fume Hood	All work with solid ND-646 and the preparation of stock solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or aerosols.
Respirator	In situations where a fume hood is not available or if there is a risk of aerosolization outside of a contained system, a NIOSH-approved respirator may be necessary.	

Quantitative Data Summary

The following tables provide key quantitative data for **ND-646**, essential for experimental planning and execution.

Physicochemical Properties

Property	Value	Source
CAS Number	1434639-57-2	[1]
Molecular Formula	C ₂₈ H ₃₂ N ₄ O ₇ S	[1]
Molecular Weight	568.6 g/mol	[1]
Appearance	A solid	[1]
UV Lambda Max	244, 312 nm	[1]

Solubility Data

Solvent	Solubility	Source
DMSO	≥ 100 mg/mL (175.86 mM)	[2][3]
DMF	30 mg/mL	[1]
Ethanol	20 mg/mL	[1]
DMSO:PBS (pH 7.2) (1:4)	0.20 mg/mL	[1]

In Vitro Efficacy

Target	IC ₅₀	Source
Human ACC1	3.5 nM	[2][3]
Human ACC2	4.1 nM	[2][3]

Operational Plan: Handling and Storage

Strict adherence to the following operational procedures is necessary to ensure both the safety of laboratory personnel and the stability of **ND-646**.

Storage

- Solid Compound: Store the solid form of **ND-646** at -20°C for long-term stability (stable for ≥ 4 years at this temperature).[1]
- Stock Solutions: Prepare stock solutions in a suitable solvent like DMSO. Aliquot into single-use vials to minimize freeze-thaw cycles. Store stock solutions at -80°C for up to one year or at -20°C for up to one month.[3]

Preparation of Stock and Working Solutions

- Stock Solution Preparation (in a fume hood):
 - Equilibrate the vial of solid **ND-646** to room temperature before opening.
 - Weigh the desired amount of **ND-646**.
 - Add the appropriate volume of high-purity, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 100 mg/mL).[3]
 - Vortex thoroughly to ensure complete dissolution. Gentle warming or sonication may be used if necessary.[4]
- Working Solution Preparation:
 - Thaw a single-use aliquot of the stock solution.
 - Dilute the stock solution to the final working concentration using the appropriate cell culture medium or buffer immediately before use.

Experimental Protocols

The following are detailed methodologies for key experiments involving **ND-646**.

In Vitro Cell-Based Assays

This protocol outlines the general procedure for treating non-small cell lung cancer (NSCLC) cells with **ND-646**.

- Cell Culture:
 - Culture NSCLC cell lines (e.g., A549, H460) in DMEM supplemented with 10% fetal bovine serum (FBS) at 37°C in a humidified atmosphere with 5% CO₂.[\[3\]](#)
- Cell Seeding:
 - Seed cells in 24-well or 96-well plates at a density that allows for logarithmic growth throughout the experiment.
- Treatment with **ND-646**:
 - The day after seeding, treat the cells with varying concentrations of **ND-646** (e.g., 7 nM to 5000 nM).[\[3\]](#) A vehicle control (DMSO) should be run in parallel.
 - For experiments in lipid-depleted conditions, switch the media to one containing delipidated FBS at the time of treatment.[\[3\]](#)
- Incubation:
 - Incubate the cells for the desired period (e.g., 24, 48, or 72 hours).
- Endpoint Analysis:
 - Assess cell viability, proliferation, or apoptosis using standard assays such as WST-1, Cyquant, or flow cytometry.

In Vivo Animal Studies

This protocol describes the administration of **ND-646** to mouse models of NSCLC. All animal procedures must be approved by the institution's Animal Care and Use Committee.

- Animal Models:
 - Utilize appropriate mouse models, such as athymic nude mice bearing A549 subcutaneous xenografts or genetically engineered mouse models (e.g., Kras;Trp53^{-/-}).[\[3\]](#)[\[5\]](#)

- Formulation of **ND-646** for Oral Gavage:
 - For in vivo studies, **ND-646** can be formulated in a vehicle solution containing 0.9% NaCl, 1% Tween 80, and 0.5% methylcellulose.[2][5]
 - Alternatively, a formulation of DMSO, PEG300, Tween80, and saline can be used.[3]
 - Ensure the compound is fully solubilized by vortexing and sonication. Prepare the formulation fresh daily.[5]
- Dosing:
 - Administer **ND-646** via oral gavage at the desired dosage (e.g., 25 mg/kg or 50 mg/kg).[3] Dosing can be once daily (QD) or twice daily (BID).
- Monitoring:
 - Monitor tumor growth using calipers for subcutaneous models or bioluminescence imaging for orthotopic models.[5]
 - Record animal body weights daily to assess toxicity.
- Pharmacodynamic and Efficacy Assessment:
 - At the end of the study, collect tumors and tissues for analysis of target engagement (e.g., P-ACC levels) and efficacy endpoints.[2]

Disposal Plan

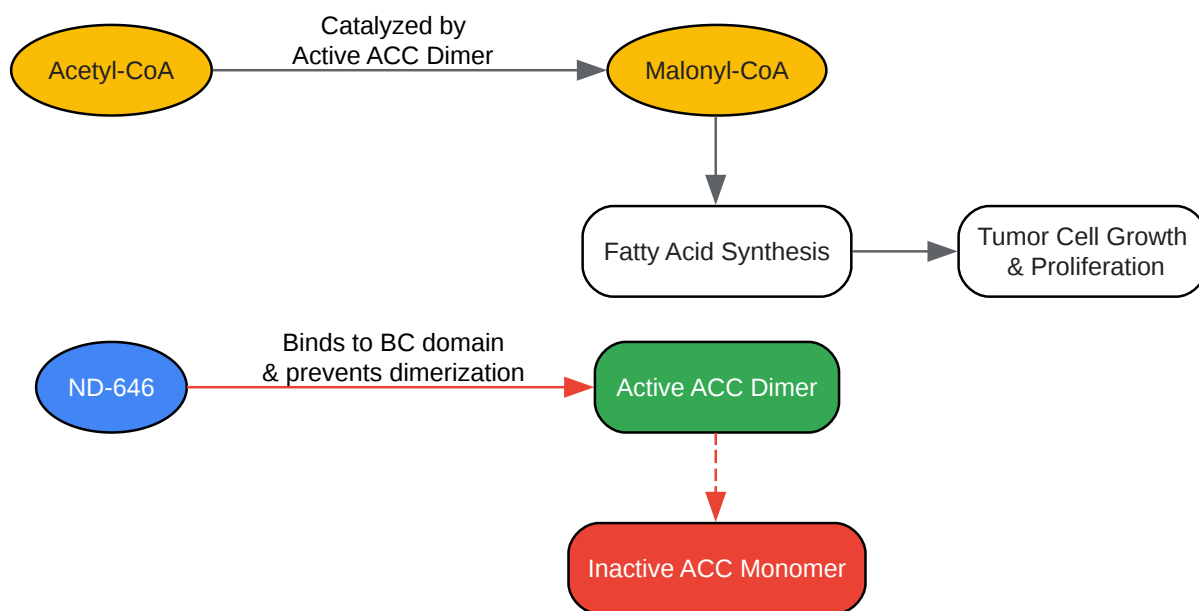
Proper disposal of **ND-646** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance. As a novel small molecule inhibitor, **ND-646** should be treated as hazardous chemical waste.

- Waste Segregation:
 - Solid Waste: Collect all solid waste contaminated with **ND-646** (e.g., pipette tips, gloves, empty vials) in a designated, clearly labeled hazardous waste container.[4]

- Liquid Waste: Dispose of all unused stock solutions and working solutions containing **ND-646** as liquid hazardous waste. Collect in a dedicated, leak-proof, and compatible container.^[4]
- Container Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**ND-646**".^[4]
- Storage of Waste:
 - Store waste containers in a designated, secure, and well-ventilated area away from general laboratory traffic.^[4]
- Disposal Procedure:
 - Follow your institution's specific procedures for hazardous chemical waste disposal. Contact your Environmental Health and Safety (EHS) department to arrange for waste pickup.
 - The first rinse of any "empty" container that held **ND-646** must be collected and disposed of as hazardous waste.^[4] After thorough rinsing, the container can be disposed of as non-hazardous waste after defacing the original label.^[4]

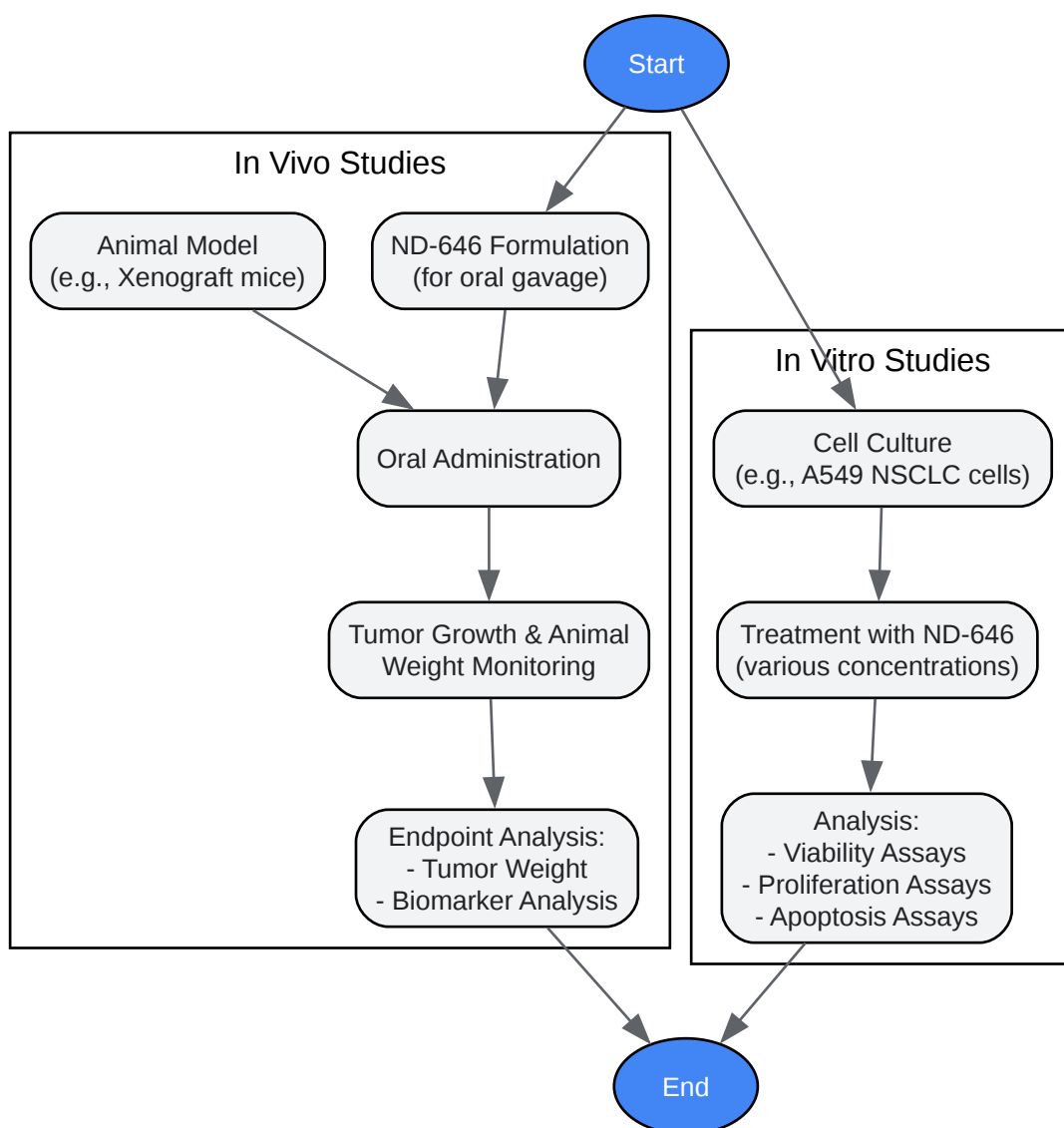
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of action of **ND-646** and a typical experimental workflow.



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Caption: Mechanism of action of **ND-646** as an allosteric inhibitor of ACC.



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Caption: General experimental workflow for evaluating **ND-646** in preclinical models.

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- [5. Inhibition of acetyl-CoA carboxylase suppresses fatty acid synthesis and tumor growth of non-small cell lung cancer in preclinical models - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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